

Tracing Nature's Scent: Stable Isotope Labeling to Elucidate the Biosynthesis of β -Ocimene

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Compound of Interest

Compound Name: *beta-Ocimene*

Cat. No.: B7771426

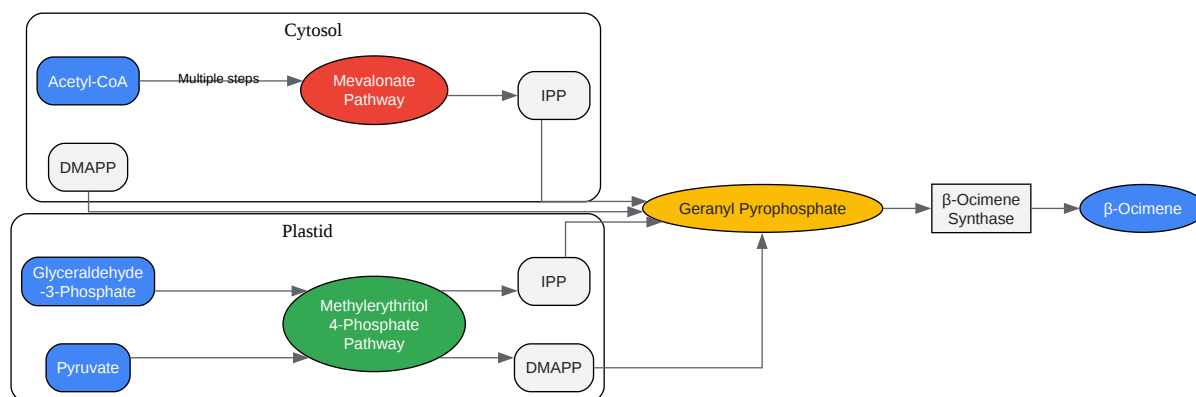
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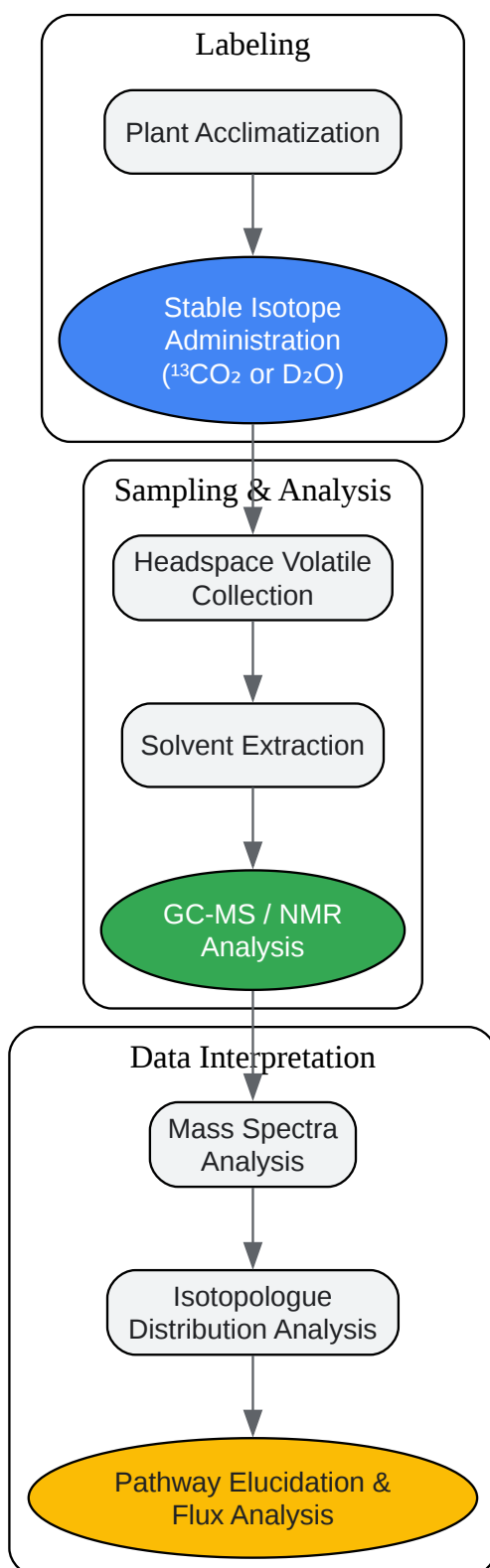
Introduction

β -Ocimene, an acyclic monoterpene, is a key volatile organic compound emitted by a wide variety of plants, contributing to their characteristic aroma and playing a crucial role in plant defense and pollinator attraction. Understanding the biosynthetic pathway of β -ocimene is of significant interest for applications in agriculture, biotechnology, and the fragrance industry. Stable isotope labeling is a powerful technique to trace the metabolic pathways and quantify the flux of precursors into the final product. This application note provides detailed protocols for tracing the biosynthesis of β -ocimene using stable isotopes, primarily ^{13}C and ^2H (deuterium), coupled with analysis by gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Biosynthesis of β -Ocimene

The biosynthesis of β -ocimene originates from the fundamental building blocks of isoprenoids, isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP). In plants, these precursors are synthesized through two primary pathways: the mevalonate (MVA) pathway, which is active in the cytosol, and the methylerythritol 4-phosphate (MEP) pathway, which operates in the plastids.^{[1][2]} IPP and DMAPP are then condensed to form geranyl pyrophosphate (GPP), the direct precursor for monoterpenes. Finally, a specific enzyme, β -ocimene synthase, catalyzes the conversion of GPP to β -ocimene.^{[1][3]}





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